

# Technical Guide: Molecular Weight of 3-Chloro-4-(trifluoromethoxy)benzaldehyde

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## Compound of Interest

Compound Name: 3-Chloro-4-(trifluoromethoxy)benzaldehyde

Cat. No.: B031543

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed breakdown of the molecular weight calculation for the chemical compound **3-Chloro-4-(trifluoromethoxy)benzaldehyde**. The information is presented to serve as a precise reference for research and development applications.

## Compound Identification

The compound in question is **3-Chloro-4-(trifluoromethoxy)benzaldehyde**. Based on its nomenclature, the molecular structure consists of a benzaldehyde core substituted with a chlorine atom at the 3-position and a trifluoromethoxy group (-OCF<sub>3</sub>) at the 4-position.

- Chemical Name: **3-Chloro-4-(trifluoromethoxy)benzaldehyde**
- Molecular Formula: C<sub>8</sub>H<sub>4</sub>ClF<sub>3</sub>O<sub>2</sub>

## Elemental Composition and Atomic Weights

The calculation of the molecular weight is derived from the sum of the atomic weights of its constituent elements. The standard atomic weights for each element are sourced from the International Union of Pure and Applied Chemistry (IUPAC).

Element	Symbol	Count	Standard Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	8	12.011[1][2][3]	96.088
Hydrogen	H	4	1.008[4][5][6]	4.032
Chlorine	Cl	1	35.453[7][8]	35.453
Fluorine	F	3	18.998[9][10][11]	56.994
Oxygen	O	2	15.999[12][13] [14]	31.998

## Molecular Weight Calculation

The molecular weight (MW) is the sum of the total weights of each element in the molecular formula.

$$\text{MW} = (\text{C} \times 8) + (\text{H} \times 4) + (\text{Cl} \times 1) + (\text{F} \times 3) + (\text{O} \times 2)$$

$$\text{MW} = (12.011 \text{ g/mol} \times 8) + (1.008 \text{ g/mol} \times 4) + (35.453 \text{ g/mol} \times 1) + (18.998 \text{ g/mol} \times 3) + (15.999 \text{ g/mol} \times 2)$$

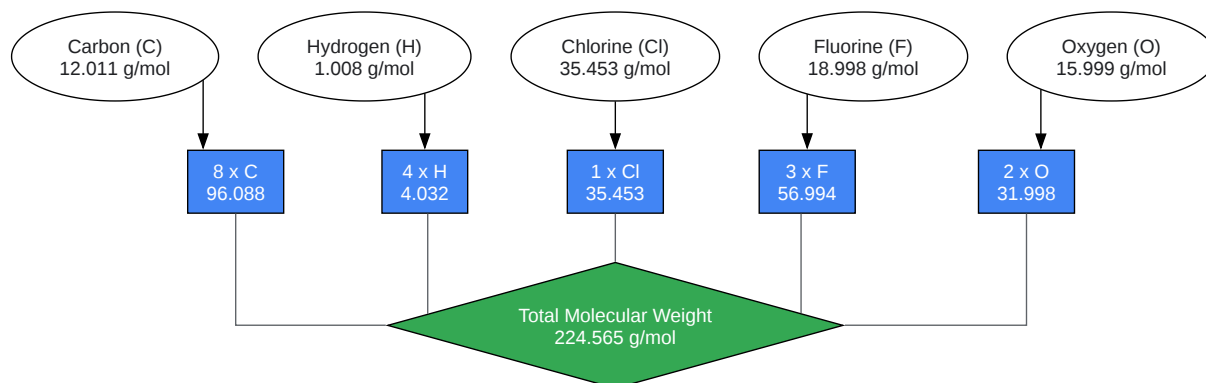
$$\text{MW} = 96.088 \text{ g/mol} + 4.032 \text{ g/mol} + 35.453 \text{ g/mol} + 56.994 \text{ g/mol} + 31.998 \text{ g/mol}$$

$$\text{MW} = 224.565 \text{ g/mol}$$

This value is consistent with commercially available data for this compound, often cited as 224.57 g/mol .

## Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of **3-Chloro-4-(trifluoromethoxy)benzaldehyde** from its elemental components.



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Caption: Calculation workflow for the molecular weight.

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